

Osteocalcin (7-19) (human) molecular weight and formula

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Compound of Interest

Compound Name: Osteocalcin (7-19) (human)

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A Technical Guide to Human Osteocalcin (7-19)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the human Osteocalcin (7-19) peptide fragment, including its physicochemical properties, biological context, and relevant experimental methodologies. This document is intended to serve as a valuable resource for professionals in the fields of bone biology, endocrinology, and drug discovery.

Core Concepts

Human Osteocalcin, also known as Bone Gla Protein (BGP), is a 49-amino acid, vitamin K-dependent protein synthesized and secreted by osteoblasts. It is the most abundant non-collagenous protein in the bone matrix. The (7-19) fragment of human Osteocalcin is a synthetically accessible peptide that is frequently utilized in immunological assays and for research purposes.

Physicochemical Properties

The molecular weight and formula of the Osteocalcin (7-19) fragment are dependent on the post-translational modification of the glutamic acid residue at position 17. In its unmodified form, it contains a standard glutamic acid (Glu). However, this residue can be carboxylated to form gamma-carboxyglutamic acid (Gla), a modification that is crucial for the biological activity of the full-length protein.

Property	Unmodified Osteocalcin (7-19) (with Glu)	Gamma-carboxylated Osteocalcin (7-19) (with Gla)
Molecular Formula	C65H98N16O19[1][2]	C66H98N16O21
Molecular Weight	~1407.6 g/mol [1][3]	~1451.6 g/mol
Amino Acid Sequence	Gly-Ala-Pro-Val-Pro-Tyr-Pro-Asp-Pro-Leu-Glu-Pro-Arg	Gly-Ala-Pro-Val-Pro-Tyr-Pro-Asp-Pro-Leu-Gla-Pro-Arg
One-Letter Sequence	GAPVPYPDPLEPR[1]	GAPVPYPDPLXPR (where X is Gla)

Biological Significance and Signaling Pathways

While the Osteocalcin (7-19) fragment is primarily used as a synthetic peptide for technical applications such as antibody production, the biological activity of the full-length osteocalcin protein is extensive and of significant interest to researchers. Uncarboxylated osteocalcin, in particular, functions as a hormone with pleiotropic effects on various metabolic processes.

The primary receptor for osteocalcin is the G protein-coupled receptor, GPRC6A. The binding of uncarboxylated osteocalcin to GPRC6A initiates a cascade of downstream signaling events that influence insulin secretion, testosterone production, and cognitive function.



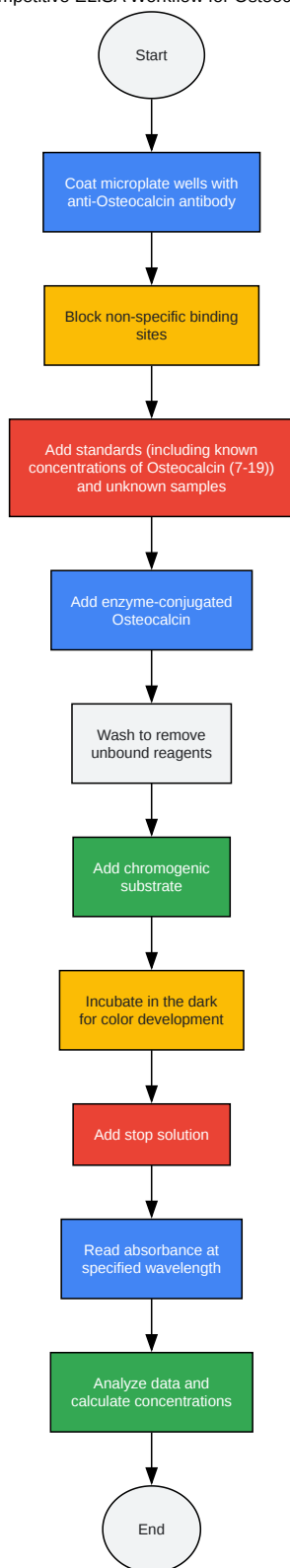
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Osteocalcin Signaling Pathway

Experimental Protocols & Workflows

The Osteocalcin (7-19) fragment is a valuable tool in the development of immunoassays for the detection and quantification of human osteocalcin. Below is a generalized workflow for a competitive Enzyme-Linked Immunosorbent Assay (ELISA), a common application for this peptide.

Competitive ELISA Workflow for Osteocalcin

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Competitive ELISA Workflow

Representative Protocol: Human Osteocalcin Sandwich ELISA

This protocol is a representative example of a sandwich ELISA for the quantification of human osteocalcin in serum or plasma.

Materials:

- 96-well microplate coated with a capture antibody specific for human Osteocalcin.
- Human Osteocalcin standard (for standard curve).
- Biotinylated detection antibody specific for human Osteocalcin.
- Streptavidin-HRP (Horseradish Peroxidase) conjugate.
- Wash Buffer (e.g., PBS with 0.05% Tween-20).
- Assay Diluent (e.g., PBS with 1% BSA).
- TMB (3,3',5,5'-Tetramethylbenzidine) Substrate Solution.
- Stop Solution (e.g., 2N H₂SO₄).
- Microplate reader capable of measuring absorbance at 450 nm.
- Calibrated pipettes and multichannel pipettes.
- Plate shaker.

Procedure:

- **Reagent Preparation:** Prepare all reagents, standards, and samples as instructed by the specific ELISA kit manufacturer.
- **Add Standards and Samples:** Add 100 µL of each standard, control, and sample to the appropriate wells. It is recommended to run all in duplicate.

- Incubation: Cover the plate and incubate for 2.5 hours at room temperature or overnight at 4°C.
- Washing: Aspirate each well and wash three times with 300 µL of Wash Buffer per well. Ensure complete removal of liquid at each step.
- Add Detection Antibody: Add 100 µL of the prepared biotinylated detection antibody to each well.
- Incubation: Cover the plate and incubate for 1 hour at room temperature.
- Washing: Repeat the wash step as in step 4.
- Add Streptavidin-HRP: Add 100 µL of the prepared Streptavidin-HRP solution to each well.
- Incubation: Cover the plate and incubate for 45 minutes at room temperature.
- Washing: Repeat the wash step as in step 4.
- Substrate Incubation: Add 100 µL of TMB Substrate Solution to each well. Incubate for 30 minutes at room temperature in the dark.
- Stop Reaction: Add 50 µL of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read Absorbance: Read the absorbance of each well at 450 nm immediately.
- Data Analysis: Calculate the mean absorbance for each set of duplicate standards, controls, and samples. Plot a standard curve of the mean absorbance for each standard concentration on the y-axis versus the concentration on the x-axis. Use the standard curve to determine the concentration of Osteocalcin in the samples.

Quantitative Data

The Osteocalcin (7-19) fragment is instrumental in the development and validation of immunoassays. The following table summarizes typical performance characteristics of a commercially available human Osteocalcin ELISA kit.

Parameter	Typical Value
Assay Range	0.234 - 15 ng/mL
Sensitivity	0.141 ng/mL
Sample Type	Serum, Plasma, Cell Culture Supernatants
Specificity	Specific for human Osteocalcin with no significant cross-reactivity with other analogues
Intra-Assay CV	< 10%
Inter-Assay CV	< 12%

Note: These values are representative and may vary between different ELISA kits and manufacturers.

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References

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